

physical properties of 1-Bromo-2,4,5-trichlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4,5-trichlorobenzene

Cat. No.: B050287

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An In-depth Technical Guide to the Physical Properties of **1-Bromo-2,4,5-trichlorobenzene**

Introduction

1-Bromo-2,4,5-trichlorobenzene is a halogenated aromatic hydrocarbon. Its chemical structure consists of a benzene ring substituted with one bromine atom and three chlorine atoms at the 2, 4, and 5 positions. This substitution pattern imparts specific physical and chemical properties that are of interest to researchers and professionals in drug development and chemical synthesis. This document provides a comprehensive overview of the known physical properties of **1-Bromo-2,4,5-trichlorobenzene**, details on experimental protocols for their determination, and logical diagrams to illustrate key information.

Core Physical Properties

The physical characteristics of **1-Bromo-2,4,5-trichlorobenzene** are determined by its molecular structure and the nature of its chemical bonds. The presence of multiple halogen atoms significantly influences its molecular weight, melting point, and solubility.

Data Presentation

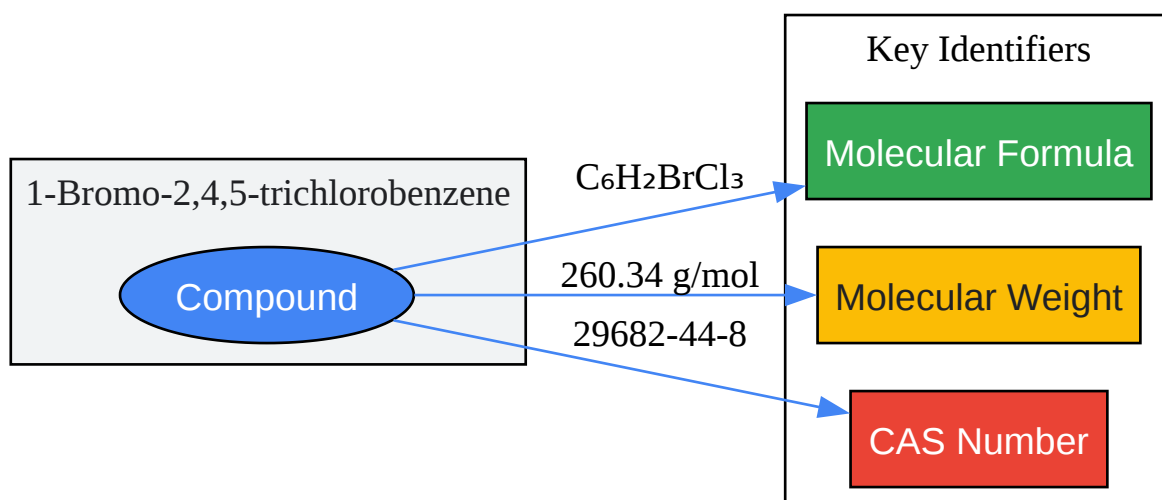
A summary of the key physical and chemical identifiers for **1-Bromo-2,4,5-trichlorobenzene** is presented in the table below. It is important to note that while some properties like molecular weight and melting point are well-documented, others such as boiling point, density, and specific solubility values are not readily available in the cited literature. For such cases,

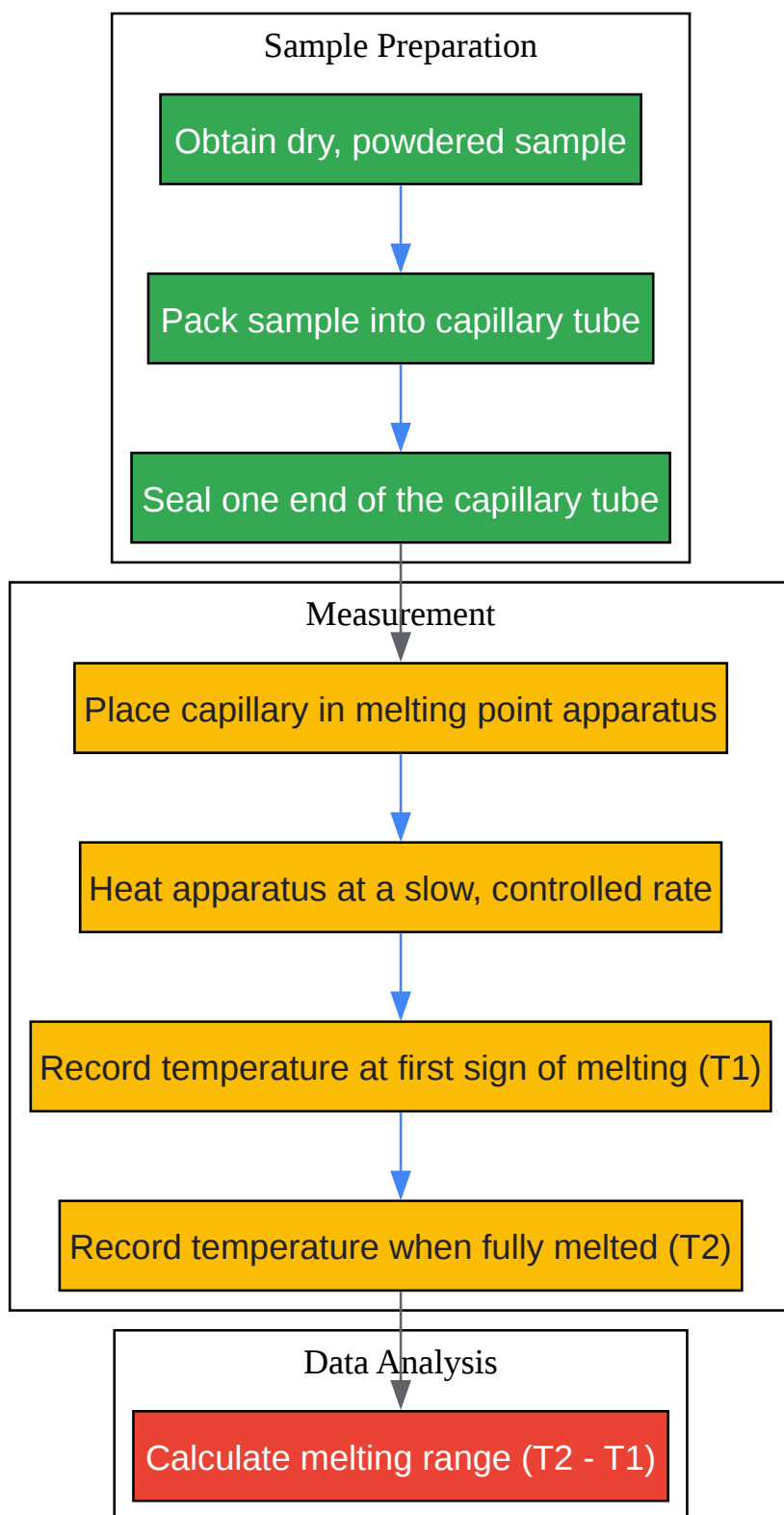
qualitative descriptions or properties of structurally similar compounds are provided as an estimation.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂ BrCl ₃	[1]
Molecular Weight	260.34 g/mol	[1]
CAS Number	29682-44-8	[1]
Appearance	Solid, Crystalline	[2]
Melting Point	142-143 °C	[3]
Boiling Point	Data not available. A similar isomer, 5-Bromo-1,2,3-trichlorobenzene, has a boiling point of 265.8°C at 760 mmHg.	[4]
Density	Data not available. As a polychlorinated aromatic compound, it is expected to be denser than water.	
Solubility	Expected to have low solubility in water and be soluble in nonpolar organic solvents. A structurally related compound, 1-Bromo-2,4,5-trifluorobenzene, is noted as being insoluble in water.	
Storage	Sealed in a dry place at room temperature.	[1]

Mandatory Visualizations

To better illustrate the relationships between the key identifiers of **1-Bromo-2,4,5-trichlorobenzene** and a typical experimental workflow, the following diagrams are provided in the DOT language.





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